

Application Notes and Protocols for Flow Cytometry Analysis of SPT5 Expression

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SPT5 protein

Cat. No.: B1180223

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Suppressor of Ty5 homolog (SPT5), also known as transcription elongation factor DSIF subunit SPT5, is a highly conserved protein that plays a critical role in the regulation of transcription by RNA polymerase II (Pol II).[1][2][3] SPT5, in conjunction with its binding partner SPT4, forms the DRB sensitivity-inducing factor (DSIF) complex, which can both positively and negatively regulate transcriptional elongation.[1][2] This complex associates with Pol II shortly after transcription initiation and is involved in promoter-proximal pausing and the transition to productive elongation.[4][5] Given its central role in gene expression, aberrant SPT5 function has been implicated in various diseases, including cancer.[1] Therefore, the accurate quantification of SPT5 expression in different cell populations is crucial for understanding its biological function and for the development of novel therapeutic strategies.

Flow cytometry is a powerful technique for the rapid, quantitative, and multi-parametric analysis of single cells within heterogeneous populations.[6] When coupled with intracellular staining, it allows for the precise measurement of nuclear proteins like SPT5, providing insights into cell-specific expression patterns. These application notes provide a detailed protocol for the analysis of SPT5 expression in various cell populations using flow cytometry, as well as quantitative data on **SPT5 protein** levels in human hematopoietic stem and progenitor cells.

Data Presentation: SPT5 (SUPT5H) Protein Expression in Human Hematopoietic Cell Populations

While flow cytometry is the primary focus of this protocol, quantitative data on **SPT5 protein** expression across different hematopoietic populations is currently more readily available from mass spectrometry-based proteomics studies. The following table summarizes the relative abundance of SUPT5H (the gene encoding SPT5) protein in distinct human hematopoietic stem and progenitor cell subsets, as determined by data-independent acquisition mass spectrometry.^{[4][5]} This data provides a valuable reference for expected expression levels when analyzing these populations by flow cytometry.

Table 1: Relative Abundance of SUPT5H Protein in Human Hematopoietic Stem and Progenitor Cells

| Cell Population | Description | Relative Protein Abundance (Normalized Intensity) |
|-----------------|---|---|
| HSC/MPP | Hematopoietic Stem/Multipotent Progenitor Cells | High |
| CMP | Common Myeloid Progenitors | High |
| GMP | Granulocyte-Macrophage Progenitors | High |
| MEP | Megakaryocyte-Erythrocyte Progenitors | High |

Data adapted from Amon S, et al. (2019). Sensitive quantitative proteomics of human hematopoietic stem and progenitor cells by data-independent acquisition mass spectrometry. *Molecular & Cellular Proteomics*.^{[4][5]} The study indicates that SPT5 is robustly and ubiquitously expressed across these early hematopoietic compartments, consistent with its fundamental role in transcription.

Experimental Protocols

Protocol 1: Preparation of Single-Cell Suspensions

A. From Peripheral Blood Mononuclear Cells (PBMCs)

- Dilute whole blood 1:1 with phosphate-buffered saline (PBS).
- Carefully layer the diluted blood over a Ficoll-Paque™ density gradient medium.
- Centrifuge at 400 x g for 30-40 minutes at room temperature with the brake off.
- Carefully aspirate the upper layer (plasma) and collect the buffy coat layer containing PBMCs.
- Wash the collected PBMCs with PBS by centrifuging at 300 x g for 10 minutes at 4°C. Repeat the wash step twice.
- Resuspend the cell pellet in an appropriate buffer (e.g., PBS with 2% fetal bovine serum) for cell counting and viability assessment using trypan blue exclusion.

B. From Adherent Cell Lines

- Wash the cells with PBS and aspirate.
- Add a non-enzymatic cell dissociation solution (e.g., EDTA-based) and incubate at 37°C until cells detach.
- Gently pipette to create a single-cell suspension and transfer to a conical tube.
- Wash the cells by adding an excess of complete media and centrifuge at 300 x g for 5 minutes at 4°C.
- Resuspend the cell pellet in an appropriate buffer for cell counting and viability assessment.

Protocol 2: Intracellular Staining for SPT5

This protocol is optimized for the detection of the nuclear transcription factor SPT5. It is recommended to perform cell surface marker staining prior to fixation and permeabilization.

Materials:

- Fixation Buffer (e.g., 4% paraformaldehyde in PBS)
- Permeabilization/Wash Buffer (e.g., PBS containing 0.1% Saponin and 2% FBS)
- Primary antibody: Anti-SPT5 antibody (conjugated to a fluorophore)
- Isotype control antibody (with the same fluorophore and from the same species as the primary antibody)
- Cell surface antibodies (conjugated to different fluorophores)
- FACS tubes (5 mL round-bottom polystyrene tubes)
- Centrifuge
- Flow cytometer

Procedure:

- Cell Surface Staining (Optional): a. Aliquot up to 1×10^6 cells per FACS tube. b. Add the appropriate combination of fluorescently conjugated cell surface antibodies. c. Incubate for 20-30 minutes at 4°C in the dark. d. Wash the cells with 2 mL of cold PBS and centrifuge at 300 x g for 5 minutes. Discard the supernatant.
- Fixation: a. Resuspend the cell pellet in 100 μ L of cold PBS. b. Add 1 mL of cold Fixation Buffer and vortex gently. c. Incubate for 15-20 minutes at room temperature, protected from light.
- Permeabilization: a. Centrifuge the fixed cells at 500 x g for 5 minutes and discard the supernatant. b. Resuspend the cell pellet in 2 mL of Permeabilization/Wash Buffer. c. Centrifuge at 500 x g for 5 minutes and discard the supernatant. Repeat this wash step.
- Intracellular Staining: a. Resuspend the permeabilized cell pellet in 100 μ L of Permeabilization/Wash Buffer. b. Add the anti-SPT5 antibody to the designated tubes and the isotype control antibody to the control tubes. c. Incubate for 30-60 minutes at room temperature in the dark.

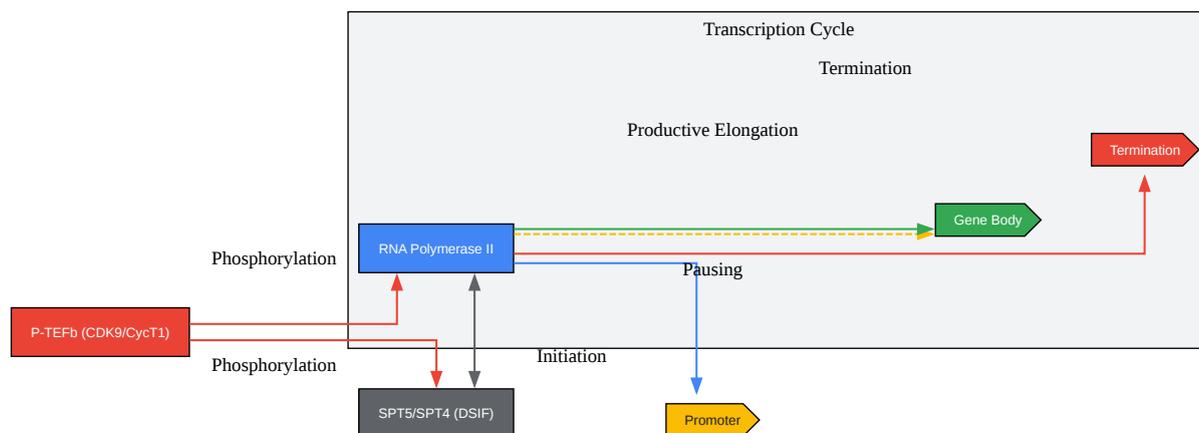
- **Washing and Data Acquisition:** a. Add 2 mL of Permeabilization/Wash Buffer to each tube and centrifuge at 500 x g for 5 minutes. Discard the supernatant. b. Resuspend the cell pellet in 300-500 μ L of FACS buffer (PBS with 2% FBS). c. Analyze the samples on a flow cytometer. Be sure to set up appropriate voltage and compensation settings using single-stained controls.

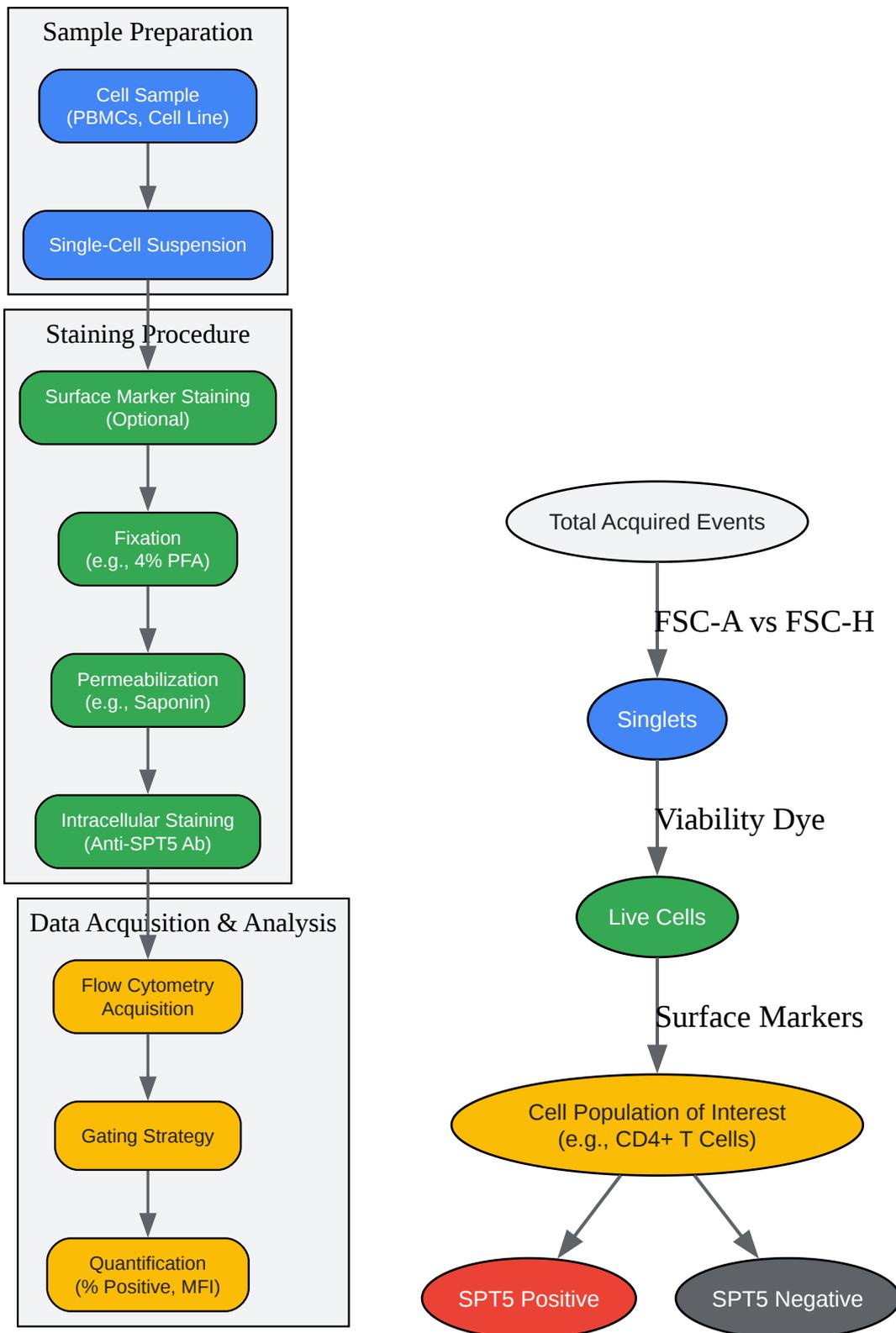
Protocol 3: Flow Cytometry Data Analysis

- **Gating Strategy:** a. Gate on single cells using forward scatter area (FSC-A) versus forward scatter height (FSC-H). b. Gate on the cell population of interest based on forward scatter (FSC) and side scatter (SSC) properties. c. If cell surface markers were used, gate on the specific cell populations (e.g., CD4+ T cells, CD19+ B cells). d. For each gated population, visualize the expression of SPT5 using a histogram.
- **Data Interpretation:** a. Use the isotype control to set the negative gate for SPT5 expression. b. Quantify the percentage of SPT5-positive cells and the mean fluorescence intensity (MFI) of SPT5 expression for each cell population. c. Compare the MFI values between different cell populations to determine the relative expression levels of SPT5.

Visualizations

Signaling Pathway and Function





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. GeneCards Commercial Trial - LifeMap Sciences [lifemapsc.com]
- 2. uniprot.org [uniprot.org]
- 3. SUPT5H - Wikipedia [en.wikipedia.org]
- 4. Sensitive Quantitative Proteomics of Human Hematopoietic Stem and Progenitor Cells by Data-independent Acquisition Mass Spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Sensitive Quantitative Proteomics of Human Hematopoietic Stem and Progenitor Cells by Data-independent Acquisition Mass Spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Mixed Lymphocyte Reactions | Mixed Lymphocyte Reaction [xenodiagnostics.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Flow Cytometry Analysis of SPT5 Expression]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1180223#flow-cytometry-analysis-of-spt5-expression-in-different-cell-populations]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com